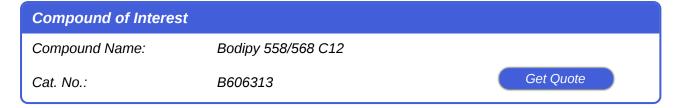


# Bodipy 558/568 C12: A Comprehensive Technical Guide for Cellular Imaging

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Bodipy 558/568 C12**, also known as Red C12, is a highly versatile, orange-red fluorescent fatty acid analog. It belongs to the Bodipy (boron-dipyrromethene) family of dyes, which are renowned for their sharp fluorescence peaks, high quantum yields, and remarkable photostability.[1][2] A key feature of Bodipy dyes is their relative insensitivity to environmental polarity and pH, ensuring stable fluorescence across a range of physiological conditions.[1] This makes **Bodipy 558/568 C12** an invaluable tool for researchers studying lipid metabolism and dynamics in live and fixed cells.[1]

Structurally, **Bodipy 558/568 C12** consists of the Bodipy 558/568 fluorophore covalently linked to a 12-carbon fatty acid (dodecanoic acid).[2] This lipophilic nature facilitates its transport across cell membranes and subsequent incorporation into cellular lipids, making it an excellent probe for visualizing lipid-rich structures, particularly lipid droplets.[2][3]

# **Core Properties**

The robust and stable nature of the Bodipy core, a 4,4-difluoro-4-bora-3a,4a-diaza-s-indacene structure, is responsible for its exceptional fluorescent properties.[2]

## **Chemical and Physical Properties**



Property	Value	Reference
Chemical Name	4,4-Difluoro-5-(2-Thienyl)-4- Bora-3a,4a-Diaza-s-Indacene- 3-Dodecanoic Acid	[4][5]
Molecular Formula	C25H31BF2N2O2S	[3][6]
Molecular Weight	472.4 g/mol	[3][5]
CAS Number	158757-84-7	[3][5]
Appearance	Powder, film, or oil	
Solubility	Soluble in DMSO and DMF	[3][5]

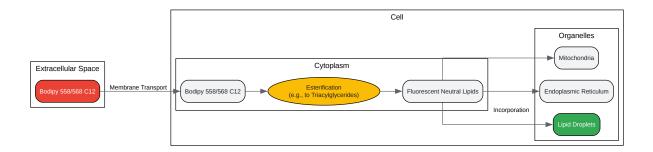
**Photophysical Properties** 

Property	Value	Reference
Excitation Maximum	~558 nm	[1][5]
Emission Maximum	~568 nm	[1][5]
Fluorescence	Orange-Red	
Quantum Yield	High	[1]
Photostability	High	[2]

## **Mechanism of Action and Cellular Localization**

**Bodipy 558/568 C12** readily passes through the cell membrane and is subsequently esterified within the cell, primarily into neutral lipids like triacylglycerides and cholesteryl esters.[2][7] These newly synthesized fluorescent lipids are then incorporated into the core of lipid droplets, allowing for the visualization of their formation, growth, and dynamics.[2][8] The probe's localization is not exclusive to lipid droplets; it can also be observed in the endoplasmic reticulum (ER), mitochondria, and peroxisomes, reflecting the broader pathways of fatty acid trafficking.





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Mechanism of **Bodipy 558/568 C12** uptake and localization.

# **Applications in Research**

**Bodipy 558/568 C12** is a powerful tool for a variety of cell biology applications:

- Lipid Droplet Dynamics: It is extensively used to monitor the lifecycle of lipid droplets, including their formation, growth, and breakdown (lipolysis).[2]
- Fatty Acid Trafficking: The probe allows for the real-time tracking of fatty acid movement between organelles, such as the transfer from lipid droplets to mitochondria for betaoxidation.[9]
- Live Cell Imaging: Its high photostability and low cytotoxicity make it ideal for long-term imaging studies of lipid metabolism in living cells.[2][5]
- Fluorescence Microscopy: It is compatible with various fluorescence microscopy techniques, including confocal microscopy.[8]
- Flow Cytometry: This dye can be used in flow cytometry to analyze cell populations based on their lipid content.[10]



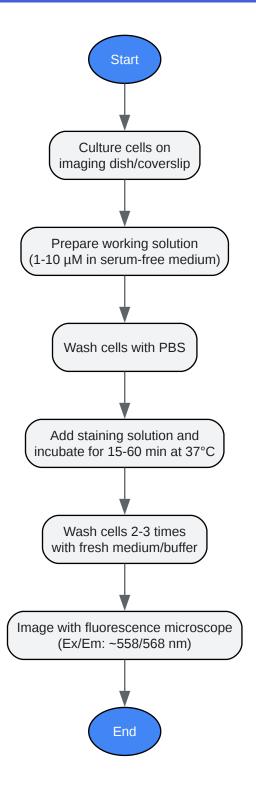
# **Experimental Protocols**Stock Solution Preparation

- To prepare a 1 mM stock solution, dissolve the Bodipy 558/568 C12 in high-quality anhydrous DMSO.[11][12] For a 10 mM stock solution, dissolve 1 mg of the probe in 382 μL of DMSO.[1]
- Vortex briefly to ensure complete dissolution.
- Store the stock solution at -20°C or -80°C, protected from light. Avoid repeated freeze-thaw cycles.[1]

# General Protocol for Staining Lipid Droplets in Live Cells

- Cell Preparation: Culture cells on a suitable imaging dish or coverslip to the desired confluency. Ensure cells are healthy before staining.
- Working Solution Preparation: Dilute the Bodipy 558/568 C12 stock solution in a serum-free medium or an appropriate buffer (e.g., HBSS) to the final working concentration. A typical starting concentration is between 1-10 μM.
- Cell Staining: Remove the culture medium from the cells and wash gently with a buffer like PBS. Add the staining solution to the cells and incubate for 15-60 minutes at 37°C.[13][14] The optimal staining time may vary depending on the cell type.
- Washing: After incubation, remove the staining solution and wash the cells two to three times
  with a fresh medium or buffer to remove any unincorporated probe.[9]
- Imaging: Image the cells using a fluorescence microscope equipped with appropriate filters for the orange-red spectrum (Excitation/Emission: ~558/568 nm).[8]





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Workflow for live-cell lipid droplet staining.

# Protocol for Tracing Fatty Acid Trafficking from Lipid Droplets to Mitochondria



This protocol is adapted for studying the movement of fatty acids in hippocampal neurons.[9]

- Loading Phase:
  - Prepare a feeding medium containing 10 μM Bodipy 558/568 C12.
  - Incubate sparsely cultured hippocampal neurons in this medium for 24 hours in a tissue culture incubator (37°C, 5% CO2). This allows for the incorporation of the fluorescent fatty acid into neuronal lipid droplets.[9]
- Wash and Chase Phase:
  - After 24 hours, transfer the neurons to a complete feeding medium without the probe.
  - Wash the neurons gently with HBSS to remove excess and non-incorporated Bodipy
    558/568 C12.[9]
  - Transfer the neurons to fresh HBSS for the "chase" period.
- · Experimental Conditions and Imaging:
  - "Chase" the neurons for a defined period (e.g., 0 to 4.5 hours) under various experimental conditions (e.g., control, with inhibitors like Etomoxir).[9]
  - At desired time points, fix the cells or perform live-cell imaging to observe the redistribution of the red fluorescence from lipid droplets to other organelles, such as mitochondria.

## Conclusion

**Bodipy 558/568 C12** is a robust and reliable fluorescent probe for the investigation of cellular lipid dynamics. Its favorable photophysical properties, combined with its ability to mimic natural fatty acids, make it an indispensable tool for researchers in cell biology, metabolism, and drug discovery. The detailed protocols and understanding of its mechanism provided in this guide will aid in the successful application of this probe to uncover novel insights into the complex world of lipid metabolism.



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